

Spectroscopic Profile of Ethyl 2-(Pyridin-2-yl)acetimidate: A Technical Guide

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Compound of Interest

Compound Name: *2-Pyridin-2-yl-acetimidic acid ethyl ester*

CAS No.: 727642-67-3

Cat. No.: B12446134

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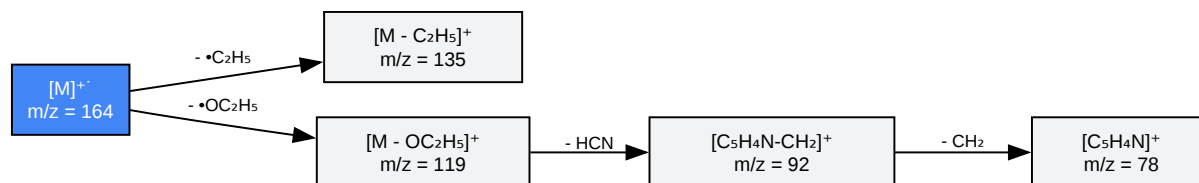
Introduction

Ethyl 2-(pyridin-2-yl)acetimidate, also known as **2-pyridin-2-yl-acetimidic acid ethyl ester** or ethyl picolinimide, is a valuable intermediate in organic synthesis. Its structure, featuring a pyridine ring, an imide functional group, and an ethyl ester moiety, makes it a versatile building block for the synthesis of more complex molecules, including those with potential pharmaceutical applications. A thorough understanding of its spectroscopic characteristics is paramount for reaction monitoring, quality control, and structural elucidation in research and development settings. This guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound, grounded in fundamental principles and supported by data from analogous structures.

Molecular Structure and Key Features

The structural integrity of ethyl 2-(pyridin-2-yl)acetimidate is defined by the interplay of its constituent functional groups. The pyridine ring introduces aromaticity and specific electronic

effects, while the imidate group presents a unique C=N double bond and an adjacent ester linkage. These features give rise to characteristic signals in various spectroscopic analyses.



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